

Spectroscopic Data for 4-Bromobenzoyl Cyanide: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Bromobenzoyl cyanide

CAS No.: 6048-21-1

Cat. No.: B1275662

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This technical guide provides a comprehensive analysis of the spectroscopic data for **4-bromobenzoyl cyanide** (C₈H₄BrNO), a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the structural characterization of this compound. The guide delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering insights into the experimental choices and data interpretation that are crucial for compound verification and quality control.

Introduction to 4-Bromobenzoyl Cyanide

4-Bromobenzoyl cyanide, with the CAS number 6048-21-1, is an aromatic compound containing a bromo-substituted phenyl ring, a carbonyl group, and a nitrile group.^{[1][2]} The precise characterization of its molecular structure is paramount for its application in synthetic chemistry, particularly in the development of pharmaceutical and agrochemical agents. Spectroscopic techniques are indispensable tools for this purpose, each providing a unique piece of the structural puzzle. This guide will systematically explore the ¹H NMR, ¹³C NMR, IR, and MS data to build a complete spectroscopic profile of **4-bromobenzoyl cyanide**.

Molecular Structure and Properties:

- Molecular Formula: C_8H_4BrNO [1]
- Molecular Weight: 210.03 g/mol [1]
- Exact Mass: 208.94763 Da [1]
- IUPAC Name: **4-bromobenzoyl cyanide** [1]

Caption: Molecular structure of **4-Bromobenzoyl cyanide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

1H NMR Spectroscopy

Experimental Protocol:

A sample of **4-bromobenzoyl cyanide** is dissolved in a deuterated solvent, typically chloroform-d ($CDCl_3$), containing a small amount of tetramethylsilane (TMS) as an internal standard. The 1H NMR spectrum is then acquired on a high-resolution NMR spectrometer (e.g., 400 or 500 MHz).

Data Interpretation:

The 1H NMR spectrum of **4-bromobenzoyl cyanide** is characterized by signals in the aromatic region. The symmetry of the para-substituted phenyl ring leads to a simplified spectrum.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
8.00	Doublet of Doublets (dd)	6.9, 2.3	2H	Aromatic Protons (ortho to C=O)
7.77	Doublet of Doublets (dd)	7.7, 1.7	2H	Aromatic Protons (ortho to Br)

Data sourced from a publication by the Royal Society of Chemistry.[3]

The downfield chemical shifts of the aromatic protons are due to the deshielding effects of the electron-withdrawing carbonyl and bromo substituents. The protons ortho to the carbonyl group appear at a slightly more downfield position (8.00 ppm) compared to the protons ortho to the bromine atom (7.77 ppm). The observed doublet of doublets splitting pattern is characteristic of an AA'BB' spin system in a 1,4-disubstituted benzene ring.

¹³C NMR Spectroscopy

Experimental Protocol:

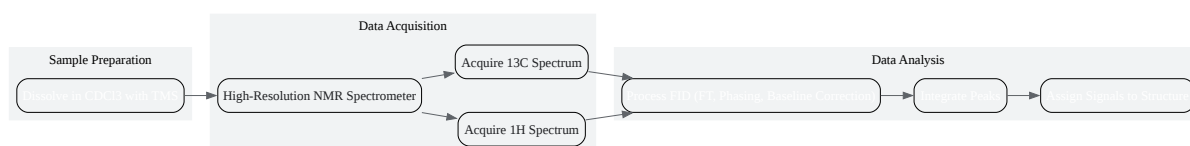
The ¹³C NMR spectrum is typically acquired on the same instrument as the ¹H NMR, using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each unique carbon atom.

Predicted Data and Interpretation:

As of the writing of this guide, experimental ¹³C NMR data for **4-bromobenzoyl cyanide** is not readily available in the public domain. However, based on established chemical shift correlations, a predicted spectrum can be proposed.

Predicted Chemical Shift (δ) ppm	Assignment
~165	Carbonyl Carbon (C=O)
~132	Aromatic Carbon (C-Br)
~132.5	Aromatic Carbons (CH, ortho to Br)
~131	Aromatic Carbons (CH, ortho to C=O)
~130	Aromatic Carbon (C-C=O)
~115	Nitrile Carbon (C $\equiv$ N)

The carbonyl carbon is expected to be the most downfield signal due to the strong deshielding effect of the double-bonded oxygen. The aromatic carbons will appear in the typical range of 120-140 ppm, with the carbon attached to the bromine atom being significantly influenced by the halogen's electronegativity and heavy atom effect. The nitrile carbon is expected to appear around 115 ppm.



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Caption: General workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol:

The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the solid sample can be analyzed directly using an Attenuated Total Reflectance (ATR) accessory, or by preparing a KBr pellet.

Predicted Data and Interpretation:

While a specific experimental spectrum is not publicly available, the characteristic absorption bands for **4-bromobenzoyl cyanide** can be predicted based on its functional groups.

Predicted Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3100-3000	C-H stretch	Aromatic
~2230-2210	C≡N stretch	Nitrile
~1690-1670	C=O stretch	Aryl Ketone
~1600-1450	C=C stretch	Aromatic Ring
~1100-1000	C-Br stretch	Aryl Halide

The spectrum is expected to be dominated by a strong, sharp absorption band for the carbonyl (C=O) group and a medium intensity band for the nitrile (C≡N) group. The presence of aromatic C-H stretching and C=C ring stretching bands would confirm the aromatic nature of the compound. The C-Br stretching vibration is typically found in the fingerprint region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Experimental Protocol:

A dilute solution of **4-bromobenzoyl cyanide** in a volatile solvent (e.g., methanol or acetonitrile) is introduced into the mass spectrometer, typically using an electrospray ionization (ESI) or electron ionization (EI) source.

Predicted Data and Interpretation:

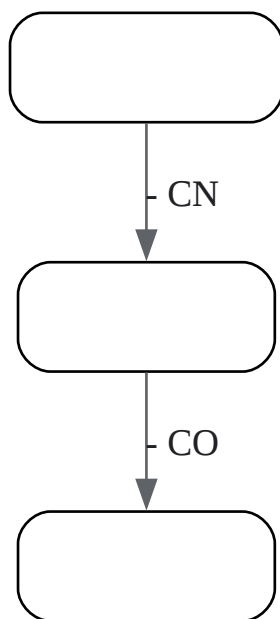
The mass spectrum of **4-bromobenzoyl cyanide** is expected to show a characteristic molecular ion peak corresponding to its molecular weight. Due to the presence of bromine, which has two stable isotopes (^{79}Br and ^{81}Br) in approximately a 1:1 ratio, the molecular ion will appear as a pair of peaks (M^+ and $M+2^+$) of nearly equal intensity.

- Predicted Molecular Ion (M^+) for $\text{C}_8\text{H}_4^{79}\text{BrNO}$: $m/z \approx 209$
- Predicted Molecular Ion ($M+2^+$) for $\text{C}_8\text{H}_4^{81}\text{BrNO}$: $m/z \approx 211$

Fragmentation Pattern:

The primary fragmentation pathway is expected to be the cleavage of the bond between the carbonyl group and the phenyl ring, or the loss of the cyanide group.

- Loss of CN: $[M - \text{CN}]^+ = \text{C}_7\text{H}_4\text{BrO}^+$ ($m/z \approx 183/185$)
- Formation of 4-bromobenzoyl cation: $[\text{C}_7\text{H}_4\text{BrO}]^+$ ($m/z \approx 183/185$)
- Loss of CO and CN: $[M - \text{CO} - \text{CN}]^+ = \text{C}_6\text{H}_4\text{Br}^+$ ($m/z \approx 155/157$)



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Caption: Predicted mass spectrometry fragmentation pathway.

Conclusion

The spectroscopic data presented in this guide provides a comprehensive framework for the structural characterization of **4-bromobenzoyl cyanide**. The ^1H NMR data confirms the substitution pattern of the aromatic ring. While experimental ^{13}C NMR and IR data are not readily available, predictions based on established principles provide a reliable basis for spectral interpretation. The predicted mass spectrum, with its characteristic isotopic pattern for bromine and logical fragmentation pathways, further solidifies the structural assignment. This guide serves as a valuable resource for scientists working with **4-bromobenzoyl cyanide**, enabling them to confidently verify its identity and purity.

References

- PubChem. **4-Bromobenzoyl cyanide**. National Center for Biotechnology Information. [[Link](#)]
- Royal Society of Chemistry. Supporting Information. [[Link](#)]

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Sources

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- 2. 4-Bromobenzoyl cyanide 95% | CAS: 6048-21-1 | AChemBlock [[achemblock.com](https://www.achemblock.com)]
- 3. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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